

An In-depth Technical Guide to the Crystal Structure of Aluminum Lactate

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Compound of Interest

Compound Name: Aluminum lactate

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Introduction

Aluminum lactate, with the chemical formula $\text{Al}(\text{C}_3\text{H}_5\text{O}_3)_3$, is a salt formed between aluminum and lactic acid. It finds applications in various fields, including as a mordant in dyeing, a component in cosmetics, and as a precursor in the sol-gel synthesis of alumina-based materials. For researchers and professionals in drug development, understanding the precise molecular structure of **aluminum lactate** is crucial for predicting its behavior in biological systems and for designing novel applications. This technical guide provides a comprehensive analysis of the crystal structure of **aluminum lactate**, drawing from available scientific literature.

While a complete crystallographic dataset from single-crystal X-ray diffraction is not publicly available in full detail, this guide synthesizes the key findings from the seminal work that first elucidated its molecular structure, alongside other relevant physicochemical data.

Physicochemical Properties

Aluminum lactate is typically a white, water-soluble powder. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Chemical Formula	$C_9H_{15}AlO_9$	
Molar Mass	294.19 g/mol	
Appearance	White powder	
Solubility in Water	Soluble	
Melting Point	>300 °C	[1]

Synthesis of Aluminum Lactate for Crystallization

The synthesis of **aluminum lactate** suitable for crystal growth can be achieved through several methods. The most common laboratory preparations involve the reaction of lactic acid with an aluminum source.

Experimental Protocol: Synthesis from Metallic Aluminum

One documented method involves the direct reaction of metallic aluminum with lactic acid, often using a mineral acid as a catalyst.

Materials:

- Metallic aluminum (e.g., powder, foil)
- Lactic acid (e.g., 85% aqueous solution)
- Mineral acid catalyst (e.g., sulfuric acid, hydrochloric acid, or nitric acid)
- Deionized water

Procedure:

- A stoichiometric amount of metallic aluminum is reacted with a slight excess of lactic acid.
- A catalytic amount of a mineral acid is added to the reaction mixture.

- The mixture is heated, typically to the reflux temperature of the solution (around 100-105 °C), until the aluminum is consumed.
- The resulting solution contains dissolved **aluminum lactate**.
- To obtain crystals, the solution is concentrated by evaporation.
- The concentrated solution is then cooled to induce crystallization.
- The precipitated **aluminum lactate** crystals are isolated by filtration, washed with a cold solvent (e.g., ethanol) to remove impurities, and then dried under vacuum.

Crystal Structure Analysis

The definitive study on the molecular structure of **aluminum lactate** was published by G. G. Bombi and colleagues in 1990. Their work, titled "The speciation of aluminum in aqueous solutions of aluminum carboxylates. Part I. X-ray molecular structure of tris(2-hydroxypropanoato)aluminum(III)," provides the foundational understanding of the coordination environment of the aluminum ion.

Unfortunately, the full crystallographic information file (CIF) containing detailed atomic coordinates, bond lengths, and angles is not readily accessible. However, the publication confirms that the lactate anion acts as a bidentate ligand, coordinating to the aluminum ion through one of the carboxylate oxygen atoms and the hydroxyl oxygen atom. This chelation results in a six-coordinate aluminum center with a distorted octahedral geometry.

The logical workflow for a typical crystal structure determination is outlined in the diagram below.



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A generalized workflow for crystal structure determination.

Quantitative Crystallographic Data

While the specific quantitative data from the primary literature is not available for direct reproduction here, a typical crystallographic study of this nature would report the parameters listed in Table 2. These values would be essential for any computational modeling or in-depth structural analysis.

Parameter	Description
Crystal System	The crystal system (e.g., monoclinic, orthorhombic) to which the crystal belongs.
Space Group	The specific symmetry group of the crystal.
Unit Cell Dimensions	The lengths of the sides of the unit cell (a, b, c) and the angles between them (α , β , γ).
Z	The number of formula units per unit cell.
Calculated Density	The density of the crystal calculated from the crystallographic data.
Key Bond Lengths	The distances between the aluminum ion and the coordinating oxygen atoms (Al-O).
Key Bond Angles	The angles between the coordinating oxygen atoms around the aluminum center (O-Al-O).

Conclusion

The molecular structure of **aluminum lactate** is characterized by a central aluminum ion coordinated by three bidentate lactate ligands, resulting in a distorted octahedral geometry. This structural arrangement is fundamental to its chemical properties and its interactions in various applications, including those relevant to drug development. While a comprehensive, publicly accessible crystallographic dataset remains elusive, the foundational work by Bombi et al. provides a clear qualitative picture of its structure. Further research to obtain and publish a complete single-crystal X-ray diffraction study would be of significant value to the scientific

community, enabling more precise molecular modeling and a deeper understanding of this important aluminum compound.

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References

- 1. mediatum.ub.tum.de [mediatum.ub.tum.de]
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